

Application Notes and Protocols: N-Allyl-4-chloroaniline in Transition Metal Catalysis

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Compound of Interest

Compound Name: *N-Allyl-4-chloroaniline*

Cat. No.: *B079950*

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These application notes provide an overview of the utility of **N-allyl-4-chloroaniline** as a versatile building block in transition metal-catalyzed reactions. The protocols detailed below are based on established methodologies for analogous substrates and are intended to serve as a starting point for the synthesis of complex nitrogen-containing heterocycles and other valuable organic molecules. The presence of the chloro-substituent and the allylic moiety allows for a diverse range of transformations, making it a substrate of interest in medicinal chemistry and materials science.

Palladium-Catalyzed Intramolecular Cyclization (Heck-type Reaction)

The intramolecular Heck reaction is a powerful tool for the synthesis of heterocyclic compounds. **N-allyl-4-chloroaniline** can undergo an intramolecular cyclization to form 6-chloro-2-methylindoline, a scaffold present in various biologically active molecules. The reaction proceeds via an initial oxidative addition of the palladium(0) catalyst to the C-Cl bond, followed by intramolecular carbopalladation of the allyl group and subsequent β -hydride elimination.

Quantitative Data for Analogous Intramolecular Cyclizations:

Catalyst/ Ligand	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)	Reference Substrate
Pd(OAc) ₂ / PPh ₃	Et ₃ N	DMF	100	24	75	N-allyl-aniline
Pd(OAc) ₂ / P(o-tol) ₃	Ag ₂ CO ₃	Toluene	110	12	82	N-allyl-2-bromoaniline
PdCl ₂ (PPh ₃) ₂	K ₂ CO ₃	Acetonitrile	80	18	68	N-allyl-4-bromoaniline

Experimental Protocol: Synthesis of 6-chloro-2-methylindoline

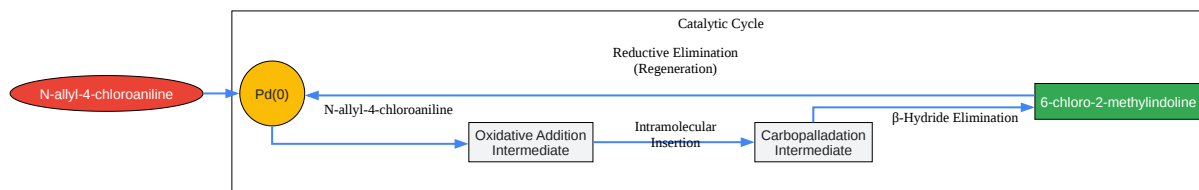
Materials:

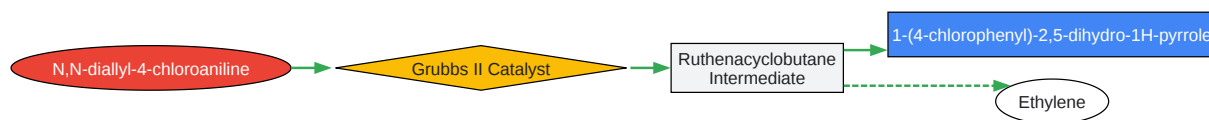
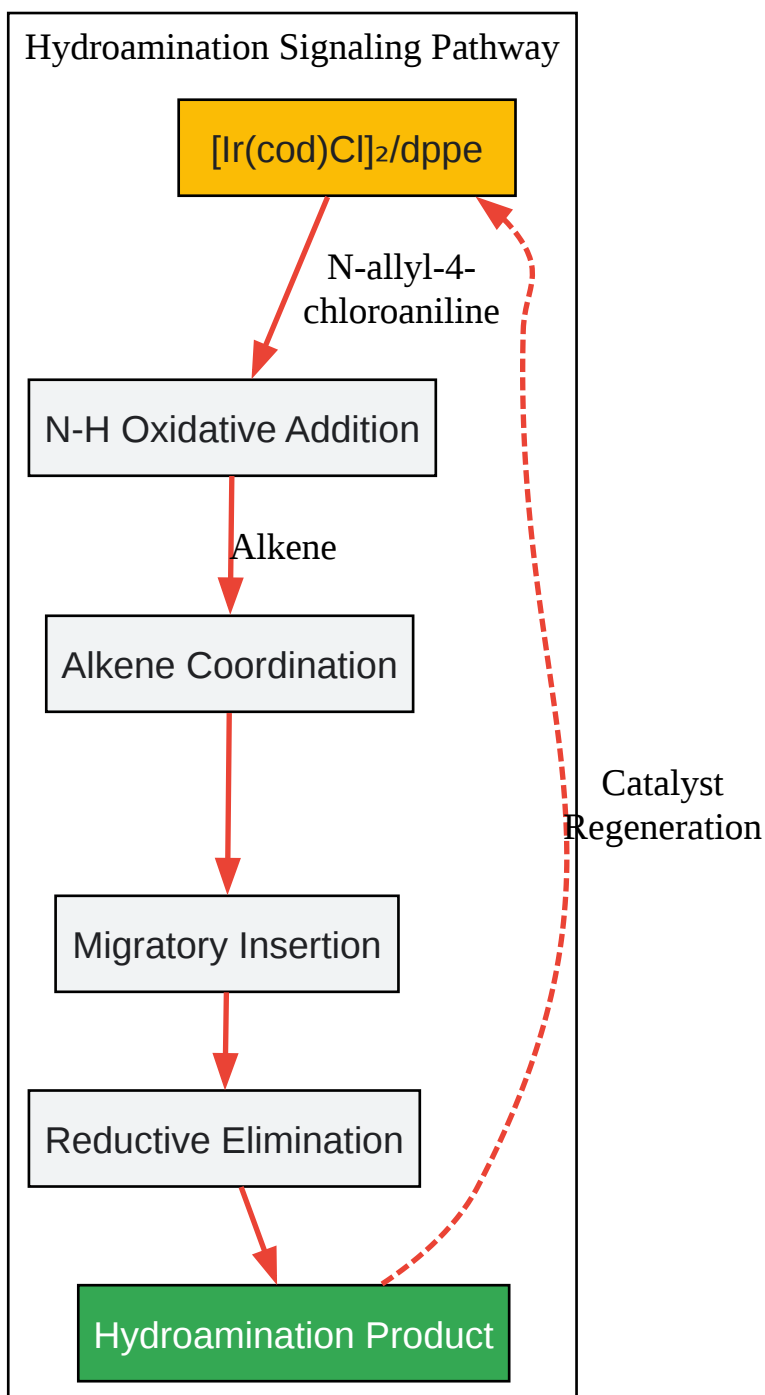
- **N-allyl-4-chloroaniline**
- Palladium(II) acetate (Pd(OAc)₂)
- Triphenylphosphine (PPh₃)
- Triethylamine (Et₃N)
- Anhydrous N,N-dimethylformamide (DMF)
- Argon (or Nitrogen) gas supply
- Standard glassware for inert atmosphere reactions

Procedure:

- To a flame-dried Schlenk flask, add **N-allyl-4-chloroaniline** (1.0 mmol), palladium(II) acetate (0.02 mmol, 2 mol%), and triphenylphosphine (0.04 mmol, 4 mol%).

- The flask is evacuated and backfilled with argon three times.
- Anhydrous DMF (5 mL) and triethylamine (1.5 mmol) are added via syringe.
- The reaction mixture is heated to 100 °C and stirred for 24 hours under an argon atmosphere.
- After cooling to room temperature, the reaction mixture is diluted with ethyl acetate (20 mL) and washed with water (3 x 10 mL) and brine (10 mL).
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford 6-chloro-2-methylindoline.





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